

# The Solubility of Sodium Amide: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium amide

Cat. No.: B107406

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Sodium amide** ( $\text{NaNH}_2$ ), a potent inorganic base, is a cornerstone reagent in a myriad of organic syntheses, including alkylations, condensations, and eliminations. Its utility is, however, intrinsically linked to its solubility characteristics in various laboratory solvents. Understanding the solubility of **sodium amide** is paramount for reaction design, optimization, and safety. This in-depth technical guide provides a comprehensive overview of the solubility of **sodium amide** in different solvents, presents quantitative data, details relevant experimental protocols, and offers visualizations of key workflows.

## Core Concepts: Factors Influencing Sodium Amide Solubility

The solubility of **sodium amide** is primarily dictated by its ionic nature and its high reactivity. As a salt composed of the sodium cation ( $\text{Na}^+$ ) and the amide anion ( $\text{NH}_2^-$ ), its dissolution is favored in polar solvents that can effectively solvate these ions. However, the amide anion is an exceptionally strong base, leading to vigorous and often explosive reactions with protic solvents such as water and alcohols. Consequently, the choice of solvent is limited to aprotic and non-reactive media.

## Quantitative Solubility Data

The solubility of **sodium amide** has been investigated in a limited range of solvents due to its high reactivity. The most significant solvent for **sodium amide** is liquid ammonia, in which it is most soluble. In most other common laboratory solvents, it is either insoluble or has very limited solubility, often being used as a suspension.

Solvent	Formula	Type	Temperature (°C)	Solubility
Liquid Ammonia	NH <sub>3</sub>	Protic (self-ionizing)	-33	~1 mol/L[1]
Liquid Ammonia	NH <sub>3</sub>	Protic (self-ionizing)	20	~0.1 g/100 mL[2]
Liquid Ammonia	NH <sub>3</sub>	Protic (self-ionizing)	Not Specified	40 mg/L[3]
Tetrahydrofuran (THF)	C <sub>4</sub> H <sub>8</sub> O	Aprotic Ether	Room Temperature	Very low / Slightly soluble[4][5]
Diethyl Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	Aprotic Ether	Not Specified	Barely soluble[6]
Toluene	C <sub>7</sub> H <sub>8</sub>	Aprotic Hydrocarbon	Not Specified	Insoluble (often used as a suspension)[7]
Hexane	C <sub>6</sub> H <sub>14</sub>	Aprotic Hydrocarbon	Not Specified	Insoluble[8]
Benzene	C <sub>6</sub> H <sub>6</sub>	Aprotic Hydrocarbon	Not Specified	Insoluble[9]
Water	H <sub>2</sub> O	Protic	Not Applicable	Reacts violently[3]
Alcohols (e.g., Ethanol, Methanol)	ROH	Protic	Not Applicable	Reacts violently[10][11]

Note on Conflicting Data: The reported solubility of **sodium amide** in liquid ammonia varies. The value of ~1 mol/L at -33 °C is cited in the context of in-situ preparation for synthetic use and likely represents a practical concentration for such applications. The lower values may refer to solubility at higher temperatures or under different conditions. The solubility of gases and substances in liquefied gases is highly dependent on temperature and pressure.

## Experimental Protocols

Detailed, standardized experimental protocols for the quantitative determination of **sodium amide** solubility are not widely published due to the hazardous nature of the compound. However, a general methodology can be inferred from its preparation and handling procedures.

### Protocol: Determination of Sodium Amide Solubility in Liquid Ammonia

This protocol outlines a conceptual procedure for determining the solubility of **sodium amide** in liquid ammonia, emphasizing safety and inert atmosphere techniques.

#### 1. Apparatus Setup:

- A three-necked round-bottom flask equipped with a magnetic stirrer, a cold finger condenser (filled with dry ice/acetone), an ammonia gas inlet, and a stopper for sample addition.
- The entire apparatus must be thoroughly dried and assembled under an inert atmosphere (e.g., nitrogen or argon).

#### 2. Procedure:

- **Condensation of Ammonia:** Cool the flask to approximately -78 °C using a dry ice/acetone bath. Introduce dry ammonia gas into the flask, where it will condense into a liquid.
- **Temperature Equilibration:** Once the desired volume of liquid ammonia is collected, replace the cooling bath with one that maintains the target temperature for the solubility measurement (e.g., -33 °C for boiling ammonia, or a cryostat for other temperatures).
- **Sample Addition:** Carefully add a pre-weighed amount of pure, finely powdered **sodium amide** to the stirred liquid ammonia through the sample addition port.

- Equilibration: Allow the suspension to stir for a sufficient time to reach equilibrium. This may take several hours.
- Sampling: Once equilibrium is reached, stop the stirring and allow the undissolved solid to settle. Carefully draw a known volume of the clear, saturated supernatant into a pre-weighed, gas-tight syringe.
- Analysis:
  - Evaporate the ammonia from the syringe in a controlled manner into a fume hood.
  - The mass of the remaining **sodium amide** is determined by re-weighing the syringe.
  - Alternatively, the ammonia can be evaporated and the remaining **sodium amide** can be carefully quenched with a suitable proton source (e.g., isopropanol in an inert solvent) and the resulting ammonia can be quantified by titration.

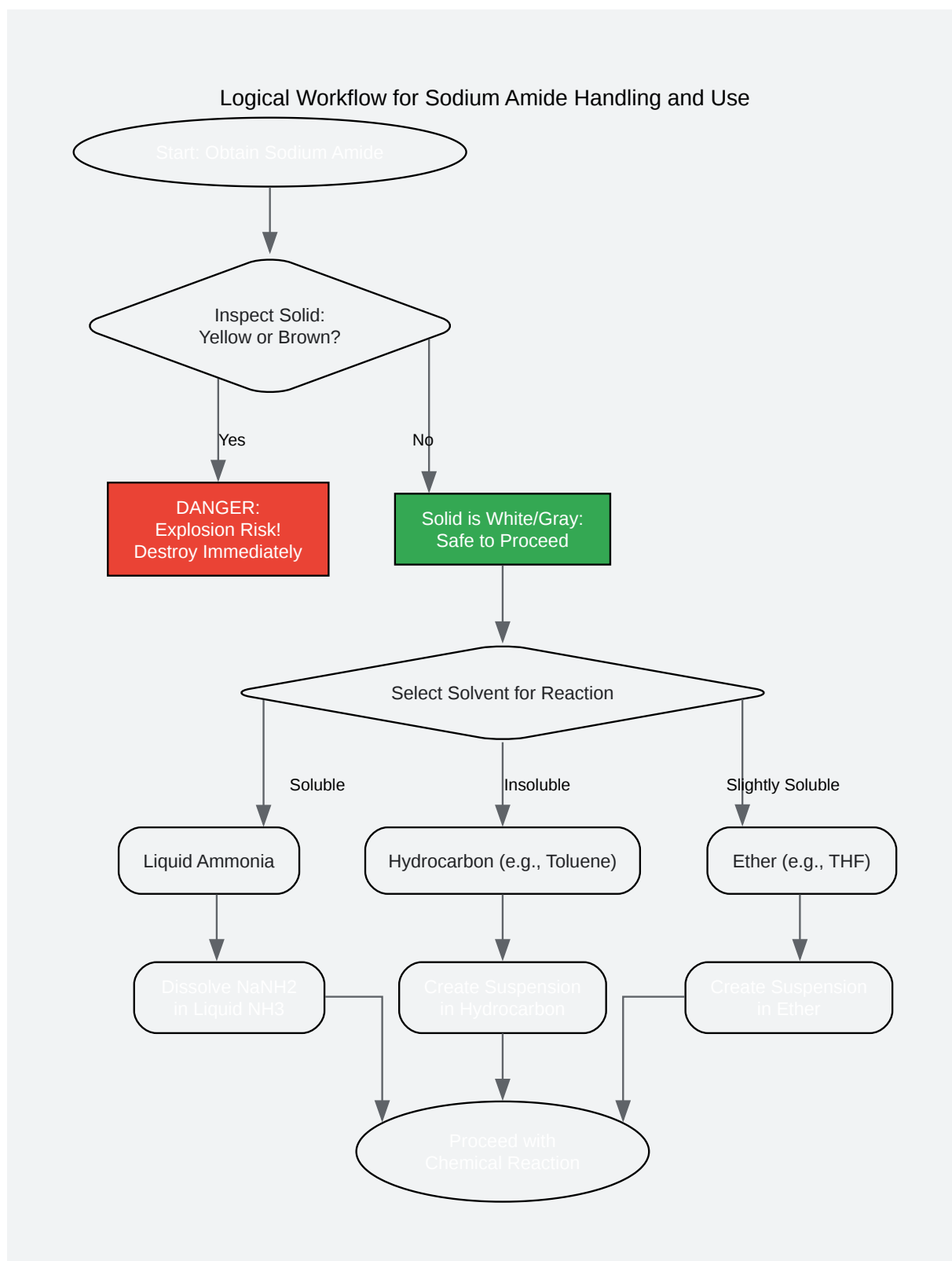
### 3. Safety Precautions:

- All operations must be conducted in a well-ventilated fume hood.
- Personal protective equipment (PPE), including safety goggles, a face shield, and cryogenic gloves, is mandatory.
- Ensure that no water or protic solvents come into contact with the **sodium amide**.
- Have appropriate quenching agents and fire extinguishing materials (e.g., dry sand, Class D fire extinguisher) readily available.[\[12\]](#)

## Visualizing Workflows with Graphviz

### Logical Workflow for Sodium Amide Handling and Use

The following diagram illustrates the critical decision-making process and workflow for handling solid **sodium amide** and preparing it for use in a chemical reaction.

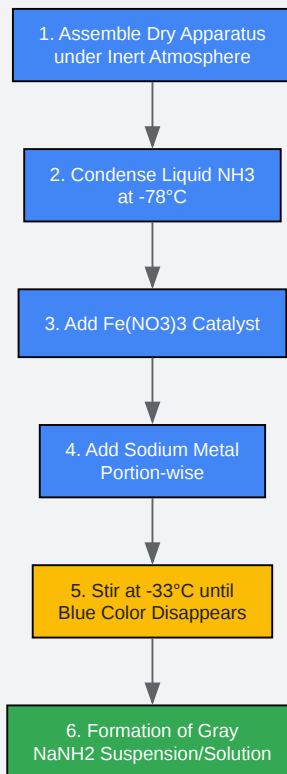


[Click to download full resolution via product page](#)

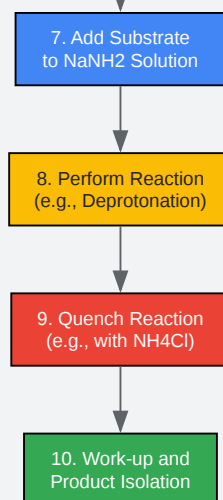
Caption: Decision workflow for safe handling and solvent selection for **sodium amide**.

## Experimental Workflow: In-Situ Preparation and Use in Liquid Ammonia

This diagram outlines the typical laboratory procedure for the in-situ preparation of **sodium amide** in liquid ammonia followed by its use as a reagent.

Experimental Workflow: In-Situ Preparation and Use of NaNH<sub>2</sub> in Liquid NH<sub>3</sub>Preparation of NaNH<sub>2</sub>

## Use as Reagent



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for the in-situ preparation and reaction of **sodium amide**.

## Conclusion

The solubility of **sodium amide** is a critical parameter that dictates its application in organic synthesis. While it is most effectively used in liquid ammonia where it exhibits its highest solubility, its utility in other solvents is limited to its use as a suspension in non-reactive hydrocarbon or ethereal media. Extreme caution must be exercised when handling **sodium amide** due to its reactivity with protic solvents and its potential to form explosive peroxides upon exposure to air. The information and protocols provided in this guide are intended to aid researchers, scientists, and drug development professionals in the safe and effective use of this powerful reagent.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Sciencemadness Discussion Board - Has anyone made sodamide? - Powered by XMB 1.9.11 [sciencemadness.org]
- 2. Sodium amide |  $\text{NaNH}_2$  | CID 24533 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Sodium amide - Wikipedia [en.wikipedia.org]
- 4. Assessing Sodium Amide Reagents for Ester Amidations in Deep Eutectic Solvents in Continuous Flow - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Reddit - The heart of the internet [reddit.com]
- 6. Thieme E-Books & E-Journals [thieme-connect.de]
- 7. Sodium amide 50wt. suspension toluene 7782-92-5 [sigmaaldrich.com]
- 8. Sodium amide - Sciencemadness Wiki [sciencemadness.org]
- 9. Organic Syntheses Procedure [orgsyn.org]
- 10. Sodium amide, 99%, extra pure | Fisher Scientific [fishersci.ca]
- 11. Sodium\_amide [chemeuropa.com]
- 12. ehs.princeton.edu [ehs.princeton.edu]



- To cite this document: BenchChem. [The Solubility of Sodium Amide: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b107406#solubility-of-sodium-amide-in-different-solvents>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)